

# Essential Safety and Logistics for Handling Nitrosyl Iodide

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## Compound of Interest

Compound Name: Nitrosyl iodide

CAS No.: 58585-94-7

Cat. No.: B14621043

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides essential, immediate safety and logistical information for handling **Nitrosyl iodide** (INO), including detailed operational and disposal plans.

## Quantitative Data

A summary of the known quantitative data for **Nitrosyl iodide** is presented below for easy reference.

| Property                       | Value                         | Source              |
|--------------------------------|-------------------------------|---------------------|
| Molecular Formula              | INO                           | <a href="#">[1]</a> |
| Molecular Weight               | 156.9106 g/mol                | <a href="#">[1]</a> |
| CAS Registry Number            | 58585-94-7                    | <a href="#">[1]</a> |
| Standard Enthalpy of Formation | 29.0 ± 1 kcal/mol (gas phase) | <a href="#">[2]</a> |

Note: Comprehensive physical property data such as melting point, boiling point, and density for **Nitrosyl iodide** is not readily available in the provided search results.

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is crucial when handling **Nitrosyl iodide** to prevent exposure.<sup>[3]</sup> The following PPE is required:

- **Eye/Face Protection:** Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles are mandatory.<sup>[3][4]</sup> A face shield should be worn when there is a risk of splashing.<sup>[5]</sup>
- **Skin Protection:** Impervious clothing, such as a lab coat, must be worn.<sup>[3]</sup> Chemical-resistant gloves (e.g., nitrile rubber) are required and must be inspected before use.<sup>[4][5]</sup> Proper glove removal technique should be followed to avoid skin contact.<sup>[3]</sup>
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably a chemical fume hood.<sup>[3]</sup> If there is a risk of dust or aerosol formation, a NIOSH-approved respirator with appropriate cartridges should be used.<sup>[3][4]</sup> For handling large quantities, a dust mask is recommended.<sup>[3]</sup>

## Operational Plan for Safe Handling

A systematic approach to handling **Nitrosyl iodide** will minimize risks and ensure a safe laboratory environment.

### 1. Pre-Handling Preparations:

- Obtain and thoroughly review the Safety Data Sheet (SDS) for **Nitrosyl iodide**.<sup>[3]</sup>
- Ensure a well-ventilated work area, such as a chemical fume hood, is operational.<sup>[3]</sup>
- Verify that an emergency eyewash station and safety shower are readily accessible.<sup>[4]</sup>
- Assemble all necessary PPE and inspect it for integrity.<sup>[3][5]</sup>

### 2. Handling Procedures:

- Avoid contact with skin and eyes.[3]
- Prevent the formation of dust and aerosols.[3]
- Weigh and transfer the chemical in a designated area, such as a fume hood, to minimize exposure.
- Keep the container tightly closed when not in use.[3]

### 3. Storage:

- Store in a cool, dry, and well-ventilated place.[3]
- Keep the container tightly closed to prevent decomposition and sublimation.[3]

## Disposal Plan

Proper disposal of **Nitrosyl iodide** and any contaminated materials is critical to prevent environmental contamination and ensure compliance with regulations.

### 1. Waste Collection:

- Collect waste **Nitrosyl iodide** and any contaminated materials (e.g., gloves, weighing paper) in a suitable, closed, and properly labeled container.[3]

### 2. Disposal Method:

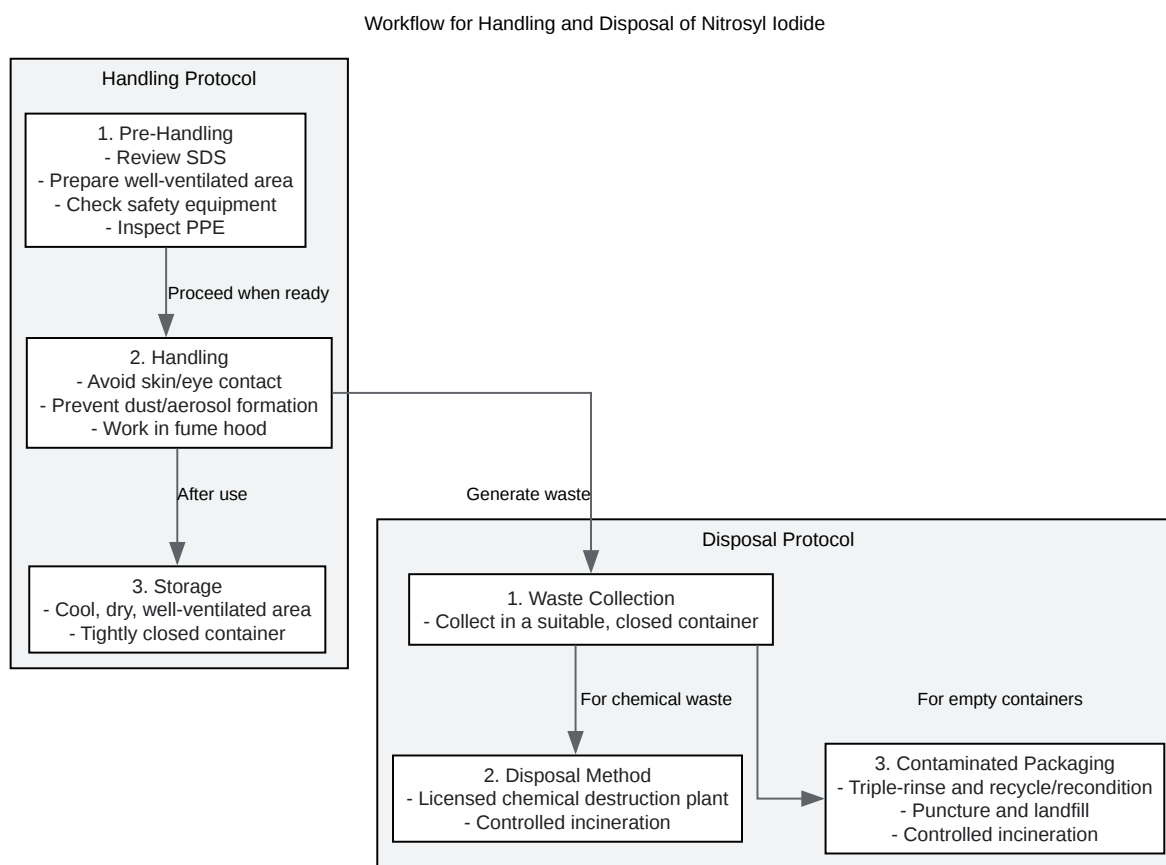
- The recommended disposal method is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3]
- Do not discharge **Nitrosyl iodide** into sewer systems or contaminate water, foodstuffs, feed, or seed.[3]

### 3. Contaminated Packaging:

- Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[3]

- Alternatively, the packaging can be punctured to render it unusable and then disposed of in a sanitary landfill.[3]
- Combustible packaging materials may be incinerated in a controlled manner with flue gas scrubbing.[3]

## Workflow for Handling and Disposal of Nitrosyl Iodide



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## References

- 1. Nitrosyl iodide [webbook.nist.gov]
- 2. Kinetic and thermodynamic properties of nitrosyl iodide and nitryl iodide intermediate complexes in iodine recombination [infoscience.epfl.ch]
- 3. Nitrosyl iodide Safety Data Sheets(SDS) lookchem [lookchem.com]
- 4. benchchem.com [benchchem.com]
- 5. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
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